

In-depth Technical Guide: 3,5-Dimethyl-4-methoxyphenylboronic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dimethyl-4-methoxyphenylboronic acid

Cat. No.: B1307923

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 301699-39-8

This technical guide provides a comprehensive overview of **3,5-Dimethyl-4-methoxyphenylboronic acid**, a key building block in modern organic synthesis. Valued for its role in palladium-catalyzed cross-coupling reactions, this compound is instrumental in the construction of complex biaryl systems integral to pharmaceuticals, agrochemicals, and advanced materials.^[1] This document details its physicochemical characteristics, synthesis protocols, and significant applications, serving as a critical resource for laboratory and development settings.

Core Data Presentation

The quantitative and qualitative data for **3,5-Dimethyl-4-methoxyphenylboronic acid** are summarized below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	301699-39-8	[2] [3] [4] [5]
Molecular Formula	C ₉ H ₁₃ BO ₃	[2] [3] [5]
Molecular Weight	180.01 g/mol	[2] [3]
Appearance	White to off-white crystalline powder/solid	[1] [6]
Melting Point	235-242 °C	[4]
Purity	≥97%	[6]
Solubility	Soluble in methanol and dimethyl sulfoxide (DMSO).	[7]
Storage	Store at room temperature under an inert atmosphere.	[5] [6]

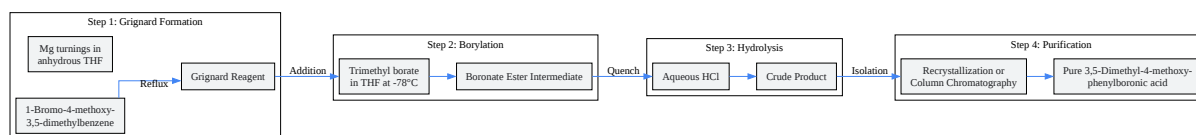
Experimental Protocols

Detailed methodologies for the synthesis and application of **3,5-Dimethyl-4-methoxyphenylboronic acid** are provided below. These protocols are representative and may require optimization based on specific laboratory conditions and substrate scope.

Synthesis via Grignard Reaction

The most common synthesis route involves the formation of a Grignard reagent from the corresponding aryl halide, followed by reaction with a borate ester and subsequent hydrolysis.

Experimental Workflow: Synthesis



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **3,5-Dimethyl-4-methoxyphenylboronic acid**.

Detailed Methodology:

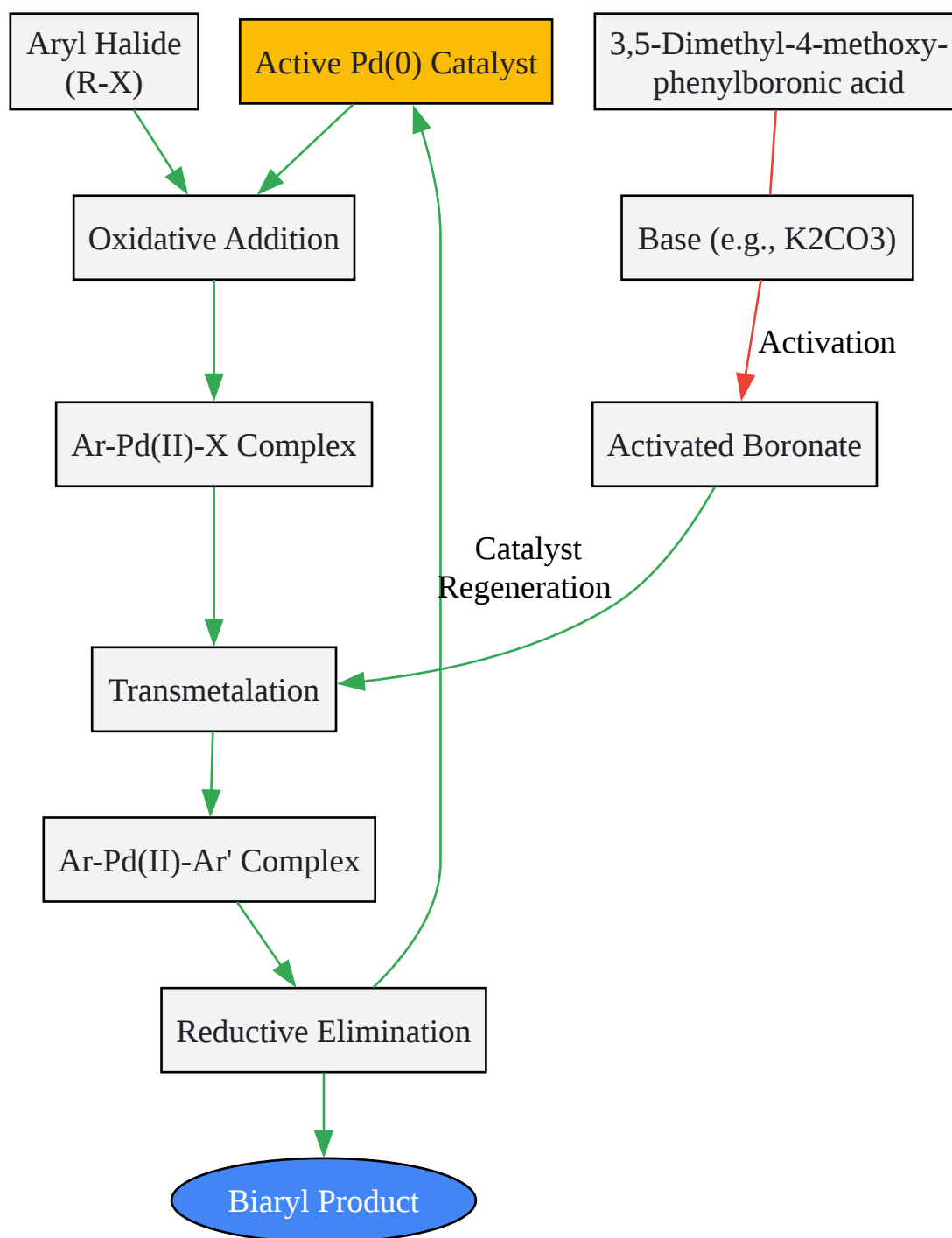
- **Grignard Reagent Preparation:** A flame-dried, three-neck round-bottom flask equipped with a reflux condenser, magnetic stirrer, and nitrogen inlet is charged with magnesium turnings (1.2 eq). Anhydrous tetrahydrofuran (THF) is added, followed by a small crystal of iodine to initiate the reaction. A solution of 1-bromo-4-methoxy-3,5-dimethylbenzene (1.0 eq) in anhydrous THF is added dropwise. The mixture is gently refluxed until the magnesium is consumed, yielding the Grignard reagent.
- **Borylation:** The reaction mixture is cooled to -78 °C in a dry ice/acetone bath. A solution of trimethyl borate (1.5 eq) in anhydrous THF is added dropwise, maintaining the internal temperature below -70 °C. The reaction is allowed to stir at -78 °C for 2 hours and then warmed slowly to room temperature overnight.
- **Hydrolysis:** The reaction is carefully quenched by the slow addition of aqueous hydrochloric acid (1N) at 0 °C. The mixture is stirred vigorously for 1-2 hours.
- **Workup and Purification:** The mixture is transferred to a separatory funnel, and the organic layer is separated. The aqueous layer is extracted three times with ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate (Na₂SO₄), filtered, and concentrated under reduced pressure. The resulting crude solid is

purified by recrystallization from a suitable solvent system (e.g., water or an ethyl acetate/hexane mixture) to yield the final product.[8]

Application in Suzuki-Miyaura Cross-Coupling

This boronic acid is an excellent coupling partner for the synthesis of biaryl compounds via the Suzuki-Miyaura reaction.[1]

Signaling Pathway: Suzuki-Miyaura Catalytic Cycle



[Click to download full resolution via product page](#)

Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

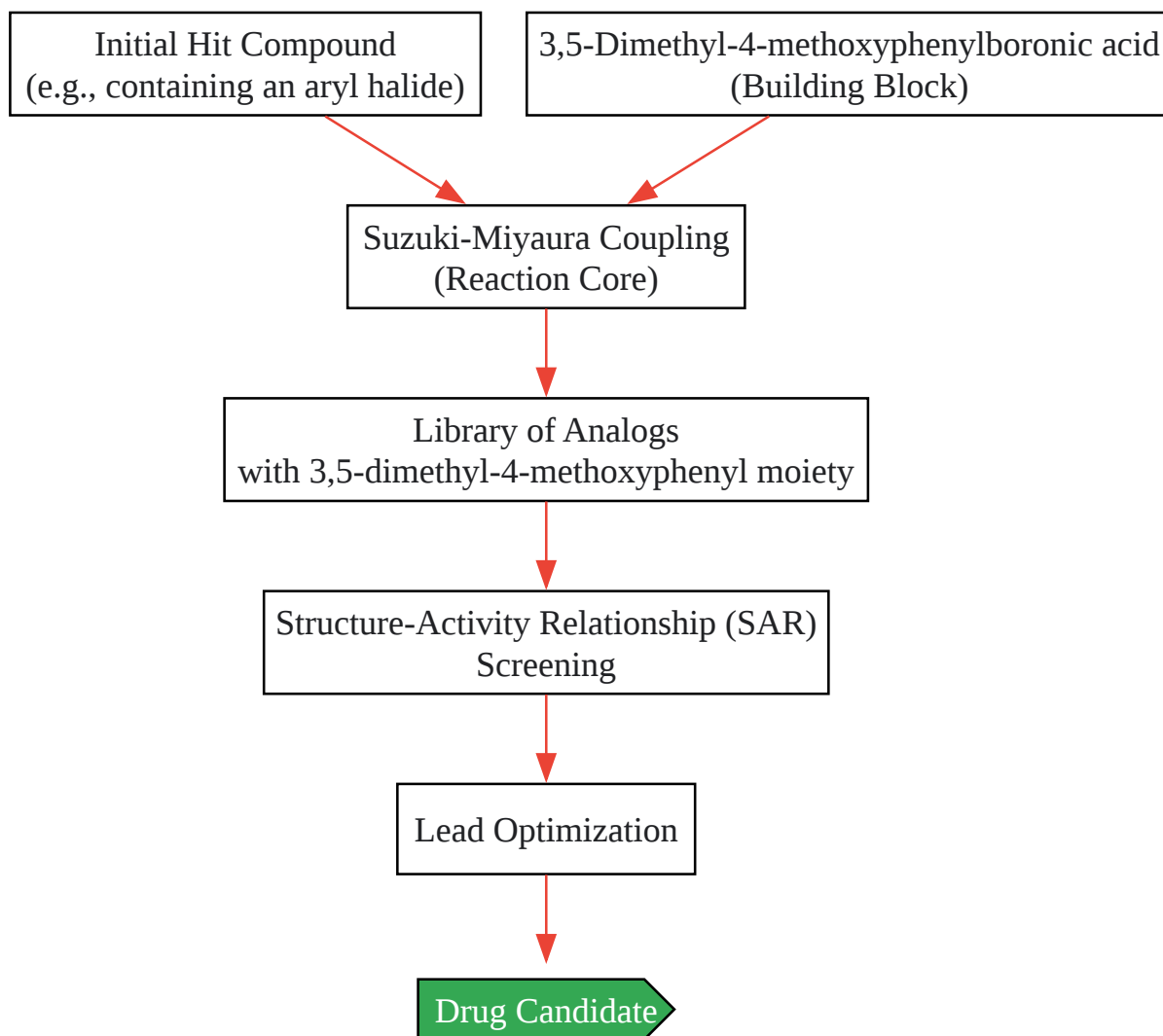
Detailed Methodology:

- **Reaction Setup:** To a reaction vessel, add **3,5-Dimethyl-4-methoxyphenylboronic acid** (1.5 eq), the desired aryl halide (1.0 eq), a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (0.02-0.05 eq), and a base such as potassium carbonate (2.0 eq).
- **Solvent Addition:** Add a degassed solvent mixture, typically toluene/ethanol/water (e.g., in a 4:1:1 ratio).
- **Execution:** Purge the vessel with an inert gas (argon or nitrogen) for 10-15 minutes. Seal the vessel and heat the reaction mixture to 80-100 °C with vigorous stirring.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Workup:** Upon completion, cool the reaction to room temperature and dilute with ethyl acetate. Wash the organic mixture sequentially with water and brine. Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate in vacuo.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel to obtain the pure biaryl product.

Role in Drug Development

The structural motif provided by this boronic acid is a common feature in molecules designed for therapeutic applications. Its use allows for the systematic modification of lead compounds to optimize pharmacological properties.

Logical Relationship: Medicinal Chemistry Workflow



[Click to download full resolution via product page](#)

Caption: Integration of the boronic acid in a typical drug discovery pipeline.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]

- 2. indiamart.com [indiamart.com]
- 3. 3,5-Dimethyl-4-methoxybenzeneboronic acid | C₉H₁₃BO₃ | CID 3817586 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
- 5. 301699-39-8|3,5-Dimethyl-4-methoxyphenylboronic acid|BLD Pharm [bldpharm.com]
- 6. 3,5-Dimethyl-4-methoxyphenylboronic acid | 301699-39-8 [sigmaaldrich.cn]
- 7. 4-Methoxyphenylboronic acid | 5720-07-0 [chemicalbook.com]
- 8. Page loading... [guidechem.com]
- To cite this document: BenchChem. [In-depth Technical Guide: 3,5-Dimethyl-4-methoxyphenylboronic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1307923#3-5-dimethyl-4-methoxyphenylboronic-acid-cas-number-301699-39-8>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com